

Technical Support Center: Albiglutide TFA

Quality Control & Purity Assessment

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Compound of Interest

Compound Name: Albiglutide TFA

Cat. No.: B10825291

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User Advisory: Define Your Reagent

CRITICAL FIRST STEP: Before proceeding, verify the molecular weight (MW) of your material.

- Scenario A (Synthetic Peptide): If your CoA lists a MW of ~3,397 Da, you are working with the synthetic GLP-1 analog moiety (the active peptide sequence of Albiglutide).[1] This is typically supplied as a Trifluoroacetate (TFA) salt.[1] This guide focuses on this form.
- Scenario B (Fusion Protein): If your material has a MW of ~72,000 Da, you are working with the full Albiglutide drug substance (two GLP-1 copies fused to human albumin).[1] Note: The protocols below for HPLC and TFA management differ significantly for the full fusion protein.

Module 1: Identity & Structural Confirmation

Q: My Mass Spec data shows a major peak at 3397 Da. Is this correct for Albiglutide?

A: Yes, if you are working with the synthetic peptide fragment. The "Albiglutide" peptide moiety is a modified GLP-1(7-36) sequence where Alanine at position 8 is substituted with Glycine to prevent DPP-4 degradation.[1][2][3]

- Theoretical MW (Monoisotopic): ~3397.6 Da[1]
- Sequence: H-His-Gly-Glu-Gly-Thr-Phe-Thr-Ser-Asp-Val-Ser-Ser-Tyr-Leu-Gly-Gln-Ala-Ala-Lys-Glu-Phe-Ile-Ala-Trp-Leu-Val-Lys-Gly-Arg-NH₂[1]

- Key Troubleshooting Check:
 - Peak at +16 Da (3413 Da): Indicates Oxidation (likely Methionine or Tryptophan).[1]
 - Peak at +1 Da / -1 Da: Check for deamidation (Asn/Gln) or hydrolysis.[1]
 - Peak at ~72 kDa: You have the recombinant fusion protein, not the peptide.

Q: How do I distinguish the TFA salt form from the Acetate salt form analytically?

A: You cannot distinguish them via standard LC-MS (as the salt dissociates). You must use Ion Chromatography (IC) or 19F-NMR.[1]

- Protocol (19F-NMR): Dissolve 1-2 mg in D₂O. Look for a singlet at -76.5 ppm (characteristic of Trifluoroacetate).[1]
- Why it matters: TFA is cytotoxic.[4] If your cell assay is failing, confirm the salt form. Acetate is preferred for biological assays.

Module 2: Chromatographic Purity (HPLC)

Q: I see peak tailing and retention time shifts in my RP-HPLC. What is wrong?

A: This is often due to the TFA effect or column interaction. GLP-1 analogs are hydrophobic and basic; they interact strongly with silanols on C18 columns.

Troubleshooting Protocol:

Parameter	Recommended Condition	Why?
Column	C18 or C4, 300Å Pore Size	Large peptides require wider pores (300Å) to prevent restricted diffusion and peak broadening.[1]
Mobile Phase A	Water + 0.1% TFA	TFA suppresses silanol ionization, sharpening peaks.
Mobile Phase B	Acetonitrile + 0.1% TFA	Matches ionic strength of MPA to prevent baseline drift.
Temperature	45°C - 60°C	Elevated temperature reduces viscosity and improves mass transfer, sharpening the peak.
Gradient	Shallow (e.g., 0.5% B/min)	GLP-1 analogs elute in a narrow organic window.[1]

Common Artifacts:

- "Ghost" Peaks: If you see peaks in blank injections after running Albiglutide, you have carryover.
 - Fix: Add a needle wash step with 50% Methanol/Water or 6M Guanidine HCl between runs.

Module 3: The TFA Problem (Cytotoxicity & Removal)

Q: My cells are dying in the Albiglutide treatment group, even at low doses. Is the peptide toxic?

A: It is likely TFA toxicity, not peptide toxicity. Synthetic peptides purified by RP-HPLC are eluted with TFA. The final lyophilized powder can contain 10-40% TFA by weight as a counter-ion. TFA is a metabolic inhibitor and can acidify culture media.

Diagnostic Check:

- Check the pH of your stock solution. If pH < 5.0, you have high residual acid.

- Perform a TFA Exchange (Salt Swap) before cell culture.[1]

Protocol: TFA Removal / Salt Exchange (HCl Method)

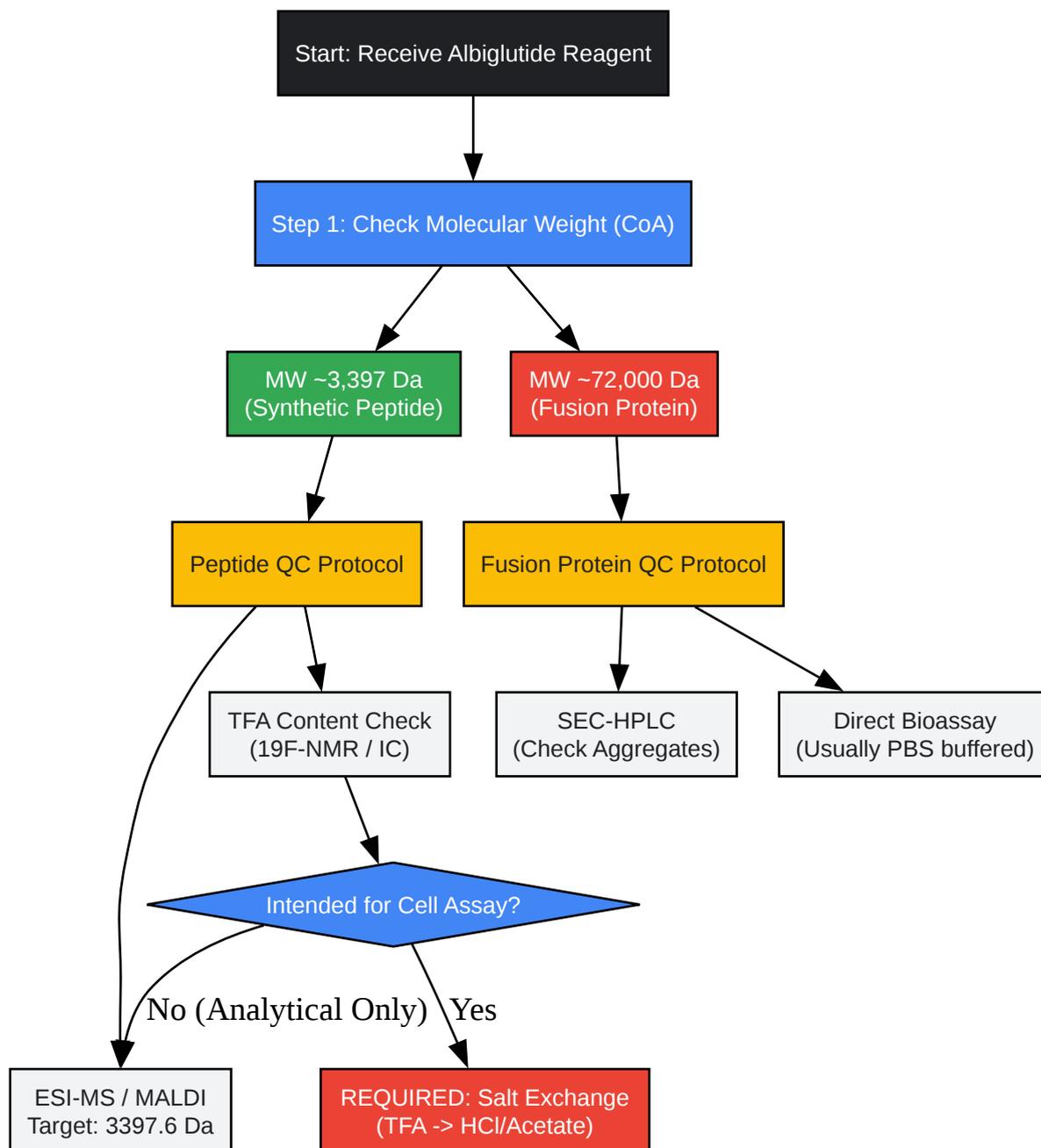
This converts Albiglutide-TFA to Albiglutide-HCl (more biocompatible).[1]

- Dissolve: Dissolve the peptide in 10 mM HCl (approx. 1 mg/mL).
- Lyophilize: Freeze and lyophilize the solution. The volatile TFA (boiling point $\sim 72^{\circ}\text{C}$) will be removed/displaced by the non-volatile Chloride ions.[1]
- Repeat: Repeat this step 2-3 times to ensure >95% exchange.
- Final Step: Re-dissolve in water or buffer and lyophilize once more to remove excess HCl.

Module 4: Visualization of QC Workflows

Diagram 1: Identity & Purity Decision Matrix

Use this workflow to determine the correct analytical path for your specific Albiglutide reagent.

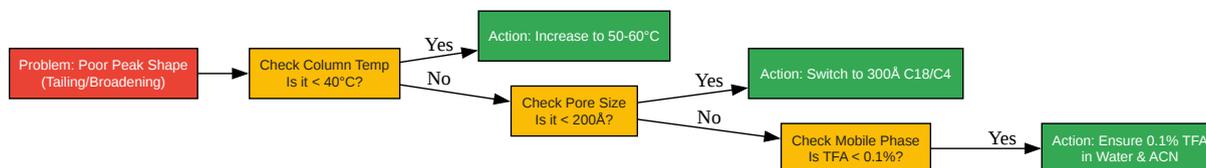


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Caption: Decision matrix distinguishing between Synthetic Albiglutide Peptide (requires TFA management) and Recombinant Fusion Protein.

Diagram 2: Troubleshooting HPLC Issues

Logic flow for resolving common peak shape issues with hydrophobic GLP-1 analogs.



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Caption: Troubleshooting logic for optimizing RP-HPLC separation of Albiglutide peptide.

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